

# Solubility Profile of H-Ile-OtBu.HCl: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *H-Ile-OtBu.HCl*

Cat. No.: *B555015*

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This technical guide provides a comprehensive overview of the solubility of L-Isoleucine tert-butyl ester hydrochloride (**H-Ile-OtBu.HCl**), a key building block in peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries, offering critical data and standardized protocols for its use in various laboratory settings.

## Core Technical Data

**H-Ile-OtBu.HCl** (CAS No. 69320-89-4) is a white to off-white solid with a molecular weight of 223.74 g/mol. Its solubility is a critical parameter for its effective use in solution-phase and solid-phase peptide synthesis, as well as for its application in the development of therapeutic agents.

## Quantitative Solubility Data

The solubility of **H-Ile-OtBu.HCl** has been determined in several common organic solvents. The following table summarizes the available quantitative data. It is important to note that for Dimethyl Sulfoxide (DMSO), the application of ultrasound is necessary to achieve the indicated solubility. For comparative purposes, solubility data for the similar compound, H-Leu-OtBu.HCl, is also included.

Compound	Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
H-Ile-OtBu.HCl	Dimethyl Sulfoxide (DMSO)	100[1][2][3]	446.95[1][2][3]	Ultrasonic assistance required.[1][2][3]
H-Ile-OtBu.HCl	Methanol	50	223.48	-
H-Leu-OtBu.HCl	Dimethylformamide (DMF)	30[4]	134.08	Comparative data.[4]
H-Leu-OtBu.HCl	Dimethyl Sulfoxide (DMSO)	30[4]	134.08	Comparative data.[4]
H-Leu-OtBu.HCl	Ethanol	30[4]	134.08	Comparative data.[4]
H-Leu-OtBu.HCl	PBS (pH 7.2)	10[4]	44.69	Comparative data.[4]

## Experimental Protocols for Solubility Determination

The following is a detailed methodology for determining the solubility of **H-Ile-OtBu.HCl**, based on the widely accepted shake-flask method, which is considered the gold standard for establishing thermodynamic solubility.

### Thermodynamic Solubility (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **H-Ile-OtBu.HCl** in a given solvent.

Materials:

- **H-Ile-OtBu.HCl**
- Selected organic solvents (e.g., DMSO, DMF, Methanol, Ethanol)
- Volumetric flasks

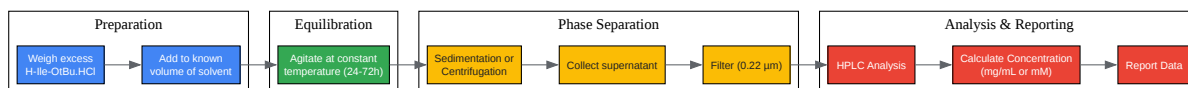
- Shaker or orbital incubator set to a constant temperature (e.g., 25 °C or 37 °C)
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Syringe filters (0.22 µm)

#### Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **H-Ile-OtBu.HCl** to a known volume of the test solvent in a sealed flask. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.
- **Equilibration:** Place the flasks in a shaker or orbital incubator at a constant temperature for a defined period (typically 24 to 72 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After the equilibration period, remove the flasks and allow the undissolved solid to sediment. For finer suspensions, centrifugation at a high speed (e.g., 10,000 x g for 15 minutes) is recommended to pellet the excess solid.
- **Sample Collection and Preparation:** Carefully withdraw an aliquot of the clear supernatant. To avoid precipitation due to temperature changes, this should be done promptly. Immediately filter the aliquot through a 0.22 µm syringe filter to remove any remaining microparticles.
- **Quantification:** Analyze the concentration of **H-Ile-OtBu.HCl** in the filtrate using a validated HPLC method. A standard curve of known concentrations should be prepared to ensure accurate quantification.
- **Data Reporting:** The solubility is reported as the mean concentration from at least three replicate experiments, typically in mg/mL or mM.

## Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.



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### Workflow for Thermodynamic Solubility Determination.

This guide provides essential information for the handling and application of **H-Ile-OtBu.HCl** in a research and development setting. Adherence to these protocols will ensure accurate and reproducible results, facilitating the seamless progression of drug discovery and peptide synthesis projects.

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